

A Comparative Analysis of Cotapp and QbTest for ADHD Assessment

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparative analysis of two prominent computerized tools used in the assessment of Attention-Deficit/Hyperactivity Disorder (ADHD): the Cognitive Task Application (**Cotapp**) and the Quantified Behavioral Test (QbTest). This document is intended for researchers, scientists, and drug development professionals seeking an objective comparison of these instruments, supported by available experimental data and detailed methodologies.

Executive Summary

Both **Cotapp** and QbTest offer objective, computer-based assessments to aid in the clinical evaluation of ADHD. However, they differ significantly in their approach and the breadth of cognitive functions they measure. The QbTest is a focused assessment of the core symptoms of ADHD—inattention, hyperactivity, and impulsivity—combining a continuous performance task (CPT) with motion tracking. **Cotapp**, on the other hand, provides a broader cognitive profile, assessing a wider range of executive functions beyond the core ADHD symptoms. While

extensive quantitative data on the diagnostic accuracy of the QbTest is available, similar specific metrics for **Cotapp** are not as readily found in the reviewed literature.

Data Presentation: A Comparative Overview

The following tables summarize the key features and available quantitative data for both **Cotapp** and QbTest.

Table 1: General Characteristics and Methodology

Feature	Cotapp	QbTest
Primary Focus	Cognitive profiling; assessment of a broad range of cognitive strengths and weaknesses.[1][2]	Objective measurement of the three core symptoms of ADHD: inattention, hyperactivity, and impulsivity.[3]
Target Age Group	6 to 12 years.[2]	6 to 60 years.[3]
Test Duration	Approximately 30-40 minutes.[1]	15-20 minutes.
Methodology	Computerized task battery consisting of seven distinct blocks assessing various cognitive domains.[2][4]	Computer-based continuous performance task (CPT) combined with infrared motion tracking.[3]
Output	Detailed cognitive profile with 22 basic and 46 specialized parameters.[4]	Report comparing the patient's performance to an age and gender-matched control group on the three core ADHD symptoms.[3]

Table 2: Assessed Cognitive Domains

Cognitive Domain	Cotapp	QbTest
Processing Speed	Yes	No
Attention	Yes (Sustained attention, Arousal regulation)[1]	Yes (Inattention)[3]
Executive Control	Yes (Inhibition, Cognitive flexibility)[1]	No
Working Memory	Yes[1]	No
Learning Speed	Yes	No
Hyperactivity	No (Motor and verbal restlessness observed and registered by the test leader) [2]	Yes (Measured by motion tracking)[3]
Impulsivity	Yes (Waiting time tolerance)[1]	Yes (Commission errors)[3]
Reward Sensitivity	Yes[1]	No

Table 3: Quantitative Performance Data (Diagnostic Accuracy for ADHD)

Metric	Cotapp	QbTest (from systematic review and meta-analysis) [5]
Sensitivity (Total Score)	Data not available in reviewed literature.	0.78 (95% CI: 0.69–0.85)
Specificity (Total Score)	Data not available in reviewed literature.	0.70 (95% CI: 0.57–0.81)
Area Under the Curve (AUC) (Total Score)	Data not available in reviewed literature.	0.72 (95% CI: 0.57–0.87)
Sensitivity (Inattention)	Data not available in reviewed literature.	0.65 (95% CI: 0.52–0.75)
Specificity (Inattention)	Data not available in reviewed literature.	0.65 (95% CI: 0.48–0.78)
Sensitivity (Hyperactivity)	N/A	0.48 (95% CI: 0.35–0.61)
Specificity (Hyperactivity)	N/A	0.83 (95% CI: 0.60–0.94)
Sensitivity (Impulsivity)	Data not available in reviewed literature.	0.63 (95% CI: 0.51–0.74)
Specificity (Impulsivity)	Data not available in reviewed literature.	0.68 (95% CI: 0.54–0.79)

Note: The available literature for **Cotapp** indicates that the test shows associations with ADHD, but specific diagnostic accuracy metrics like sensitivity and specificity were not found.

Experimental Protocols

Cotapp Experimental Protocol

The **Cotapp** is administered individually in a quiet, low-stimulus environment. The test consists of seven distinct blocks, each preceded by instructions and a short practice round. The child interacts with the test on a computer, and a test leader observes and can provide coaching if necessary. The test is self-paced, meaning the next trial is presented only after the child responds to the previous one.[2]

The seven blocks of the **Cotapp** assess:

- Simple processing speed: A one-choice reaction time task.[\[4\]](#)
- Attention and response inhibition: A Go/No-Go task.
- Cognitive flexibility: A task requiring shifting between response rules.
- Interference sensitivity: A task with spatial interference.
- Working memory: An n-back task.
- Reward sensitivity and waiting impulsivity: A choice task between immediate smaller rewards and delayed larger rewards.
- Sustained attention and arousal regulation: A task with a variable and prolonged inter-stimulus interval.[\[4\]](#)

A validation study for **Cotapp** included a normative sample of 1,032 Dutch children and a clinical sample of 79 children with ADHD.[\[4\]](#) The study demonstrated good split-half reliability for most basic parameters and moderate to strong test-retest reliability.[\[4\]](#)

QbTest Experimental Protocol

The QbTest is also administered in a controlled environment. The participant is seated in front of a computer screen and wears a headband with an infrared marker. An infrared camera tracks the movement of the marker throughout the test.

The core of the QbTest is a continuous performance task (CPT). For children aged 6-12, the task is simpler, while for those aged 12-60, a more complex task is presented. Participants are instructed to press a responder button when a specific target stimulus (e.g., a certain shape and color combination) appears on the screen and to refrain from pressing the button for non-target stimuli.[\[3\]](#)

The test measures three cardinal symptoms of ADHD:

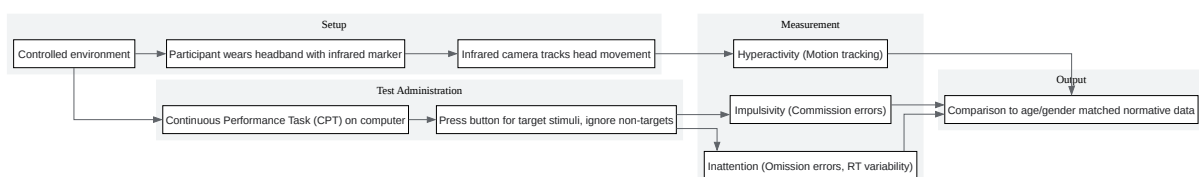
- Inattention: Measured by errors of omission (not responding to a target) and reaction time variability.[\[3\]](#)

- Impulsivity: Measured by errors of commission (responding to a non-target).[3]
- Hyperactivity: Measured by the movement of the head, tracked by the infrared camera, with millimeter precision.[3]

The performance data is then compared to a normative database of individuals of the same age and gender who do not have ADHD. A systematic review and meta-analysis included 15 studies with a total of 2,058 participants to determine the diagnostic accuracy of the QbTest.[5]

Visualization of Workflows

The following diagrams illustrate the experimental workflows for **Cotapp** and QbTest.



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